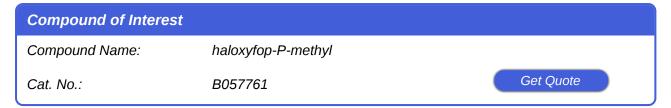


Application Notes and Protocols for the Analytical Determination of Haloxyfop-P-methyl

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the quantitative analysis of **haloxyfop-P-methyl**, a selective post-emergence herbicide, in various matrices. The protocols described herein are based on established and validated analytical techniques, primarily focusing on High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

Introduction

Haloxyfop-P-methyl is the R-enantiomer of haloxyfop-methyl and the herbicidally active form. [1] It functions by inhibiting the acetyl-CoA carboxylase (ACCase) enzyme, which is crucial for fatty acid synthesis in grasses, leading to the disruption of cell membrane formation and ultimately, weed death.[2][3] Due to its widespread use in agriculture on broadleaf crops such as soybeans, cotton, and sugar beets, robust and sensitive analytical methods are essential for monitoring its residues in environmental samples and food products to ensure regulatory compliance and consumer safety.[2][4] After application, the methyl ester is rapidly hydrolyzed in plants to its active form, haloxyfop acid.[5][6]

Analytical Methods Overview

The primary analytical techniques for the determination of **haloxyfop-P-methyl** and its residues include chromatographic methods such as High-Performance Liquid Chromatography (HPLC) with UV or tandem mass spectrometry (MS/MS) detection, and Gas Chromatography



(GC) coupled with mass spectrometry (GC-MS) or an electron capture detector (GC-ECD).[7] Chiral chromatography is often employed to separate the active R-enantiomer from the S-enantiomer.[5][8]

High-Performance Liquid Chromatography (HPLC) Methods

HPLC is a widely used technique for the analysis of **haloxyfop-P-methyl**. Both normal-phase and reverse-phase chromatography can be employed.

Application Note 1: Chiral Separation of Haloxyfop-P-methyl in Technical Materials and Formulations

This method is suitable for the quantification of the active R-enantiomer in technical concentrates (TC) and emulsifiable concentrate (EC) formulations.[8]

Experimental Protocol:

- Instrumentation: HPLC system with a UV detector.
- Column: Chiralcel OK, 250 mm x 4.6 mm, 10 μm particle size.
- Mobile Phase: A mixture of heptane, isopropanol, and methanol. A common ratio is 80:10:10 (v/v/v) or 85:5:10 (v/v/v).[9]
- Flow Rate: 1.1 to 1.8 mL/min.
- Column Temperature: 25°C.
- Detection: UV at 280 nm.[8][9]
- Injection Volume: 10 μL.
- Quantification: External standardization based on the peak area of a certified reference standard.[8]

Sample Preparation:



- Accurately weigh a suitable amount of the technical material or EC formulation.
- Dissolve the sample in a mixture of heptane and isopropanol (e.g., 80:20 v/v).
- Dilute to a final concentration within the calibration range.

Application Note 2: Residue Analysis in Soil and Agricultural Products by HPLC-UV

This method is designed for the determination of **haloxyfop-P-methyl** residues in samples such as soil, tobacco, and rape.[10]

Experimental Protocol:

- · Instrumentation: HPLC with a UV detector.
- Column: Zorbax XB C18 or equivalent reverse-phase column.[10]
- Mobile Phase: Methanol:Water (80:20 v/v).[10]
- Flow Rate: 0.6 mL/min.[10]
- Column Temperature: 25°C.[10]
- Detection: UV at 225 nm.[10]
- Quantification: External standardization.

Sample Preparation (QuEChERS-based):

- Homogenize the sample.
- Extract a representative portion with acetone.[10]
- Perform a clean-up step using a mixed column of Florisil and activated charcoal.[10]
- Evaporate the solvent and reconstitute the residue in the mobile phase for injection.



Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method

LC-MS/MS offers high sensitivity and selectivity for the analysis of **haloxyfop-P-methyl** and its metabolite, haloxyfop, in complex matrices like tobacco leaves.[7]

Application Note 3: Simultaneous Determination of Haloxyfop-P-methyl and its Metabolite in Tobacco

Experimental Protocol:

- Instrumentation: LC-MS/MS system with an electrospray ionization (ESI) source operating in positive mode.[7]
- Column: A suitable C18 column.
- Mobile Phase: Gradient elution with A) Formic acid in water (e.g., 1:2000 v/v) and B)
 Acetonitrile.[7]
- Flow Rate: 0.8 mL/min.[7]
- Column Temperature: 40°C.[7]
- Injection Volume: 5 μL.[7]
- Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for haloxyfop-P-methyl and haloxyfop.[7]

Sample Preparation:

- Weigh the homogenized sample into a centrifuge tube.
- Add acetonitrile as the extraction solvent.[7]
- Add magnesium sulfate (MgSO₄) and sodium chloride (NaCl) to induce phase separation.
 [11]
- Centrifuge and take an aliquot of the upper acetonitrile layer.



- Perform a dispersive solid-phase extraction (d-SPE) clean-up with MgSO₄ and a C18 sorbent.[11]
- Filter the extract before injection.

Gas Chromatography-Mass Spectrometry (GC-MS) Method

GC-MS is a powerful tool for the analysis of pesticide residues, including **haloxyfop-P-methyl**, in food matrices like carrots.[12]

Application Note 4: Determination of Haloxyfop-P-methyl in Carrots by GC-MS

Experimental Protocol:

- Instrumentation: Gas chromatograph coupled with a mass spectrometer.[12]
- Column: A low-bleed capillary column suitable for pesticide analysis.
- · Carrier Gas: Helium.
- Injection Mode: Splitless.
- Temperature Program: An optimized temperature ramp to ensure separation of analytes.
- Detection: Mass spectrometer in selected ion monitoring (SIM) or full scan mode.[13]

Sample Preparation (SLE-LTP):

- This method utilizes solid-liquid extraction with low-temperature partitioning (SLE-LTP).[12]
- · Homogenize the carrot sample.
- Extract with a suitable organic solvent.
- The extract is then subjected to a freezing step to precipitate interferences.



• The organic extract is then concentrated and analyzed by GC-MS.[12]

Quantitative Data Summary

The following tables summarize the quantitative performance data from the cited analytical methods.

Table 1: HPLC Methods - Performance Data

Analyte	Matrix	Method	LOD	LOQ	Recover y (%)	Linearit y (R²)	Referen ce
Haloxyfo p-P- methyl	Soil, Tobacco, Rape	HPLC- UV	-	-	85.33 - 96.95	-	[10]

Table 2: LC-MS/MS Methods - Performance Data

Analyte	Matrix	Method	LOD (mg/kg)	LOQ (mg/kg)	Recover y (%)	Linearit y (R²)	Referen ce
Haloxyfo p-P- methyl	Fresh Tobacco Leaf	LC- MS/MS	0.013	0.02	72.51 - 101.60	> 0.9978	[7]
Haloxyfo p	Fresh Tobacco Leaf	LC- MS/MS	0.133	1.00	72.51 - 101.60	> 0.9978	[7]
Haloxyfo p-P- methyl	Flue- cured Tobacco	LC- MS/MS	0.033	-	76.46 - 100.70	> 0.9978	[7]
Haloxyfo p	Flue- cured Tobacco	LC- MS/MS	0.333	-	76.46 - 100.70	> 0.9978	[7]

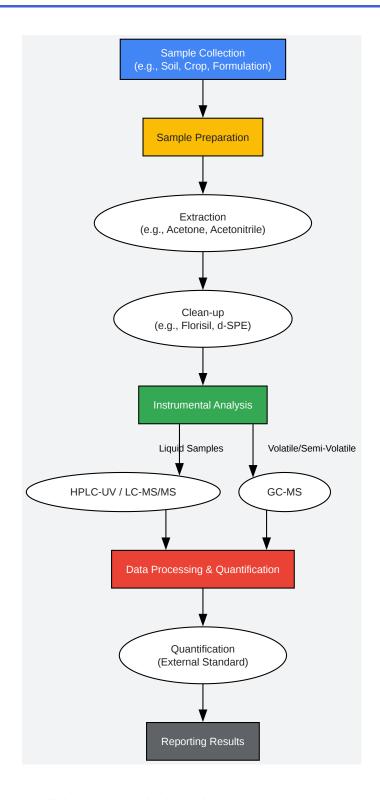
Table 3: GC-MS Methods - Performance Data



Analyte	Matrix	Method	LOD	LOQ (mg/kg)	Recover y (%)	Linearit y (R²)	Referen ce
Haloxyfo p-methyl	Carrot	GC-MS	-	0.48	90 - 110	> 0.99	[12][14]

Visualizations

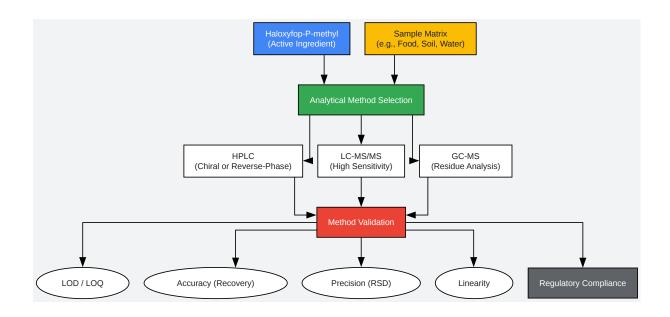




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Caption: General experimental workflow for the analysis of haloxyfop-P-methyl.





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Caption: Logical relationship of factors in haloxyfop-P-methyl analysis.

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